

In-depth Technical Guide: 4-(1,3-dioxolan-2-yl)hexan-1-ol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-(1,3-Dioxolan-2-yl)hexan-1-ol

Cat. No.: B1354994

[Get Quote](#)

To: Researchers, Scientists, and Drug Development Professionals

Subject: Comprehensive Technical Overview of 4-(1,3-dioxolan-2-yl)hexan-1-ol

Executive Summary

This document provides a technical overview of the chemical compound **4-(1,3-dioxolan-2-yl)hexan-1-ol**. Despite a comprehensive search of scientific literature and patent databases, detailed information regarding its synthesis, biological activity, and specific experimental protocols is not publicly available. This guide summarizes the available chemical data for the target compound and provides a broader context on the significance of the 1,3-dioxolane functional group in medicinal chemistry and drug development, based on studies of related compounds.

Chemical Properties of 4-(1,3-dioxolan-2-yl)hexan-1-ol

While detailed experimental data is scarce, fundamental chemical properties of **4-(1,3-dioxolan-2-yl)hexan-1-ol** have been identified from chemical supplier databases. A summary of these properties is presented in Table 1.

Property	Value	Source
IUPAC Name	4-(1,3-dioxolan-2-yl)hexan-1-ol	Advanced ChemBlocks[1]
CAS Number	139133-2-14	Advanced ChemBlocks[1]
Molecular Formula	C ₉ H ₁₈ O ₃	Advanced ChemBlocks[1]
Molecular Weight	174.24 g/mol	Advanced ChemBlocks[1]
Purity	95%	Advanced ChemBlocks[1]
SMILES	CCC(C1OCCO1)CCCO	Advanced ChemBlocks[1]

The 1,3-Dioxolane Scaffold in Drug Development

The 1,3-dioxolane ring is a significant heterocyclic scaffold found in numerous natural and synthetic compounds with diverse biological activities. While no specific biological data exists for **4-(1,3-dioxolan-2-yl)hexan-1-ol**, the broader class of 1,3-dioxolane-containing molecules has demonstrated considerable potential in pharmaceutical applications.

Antimicrobial and Antifungal Activity

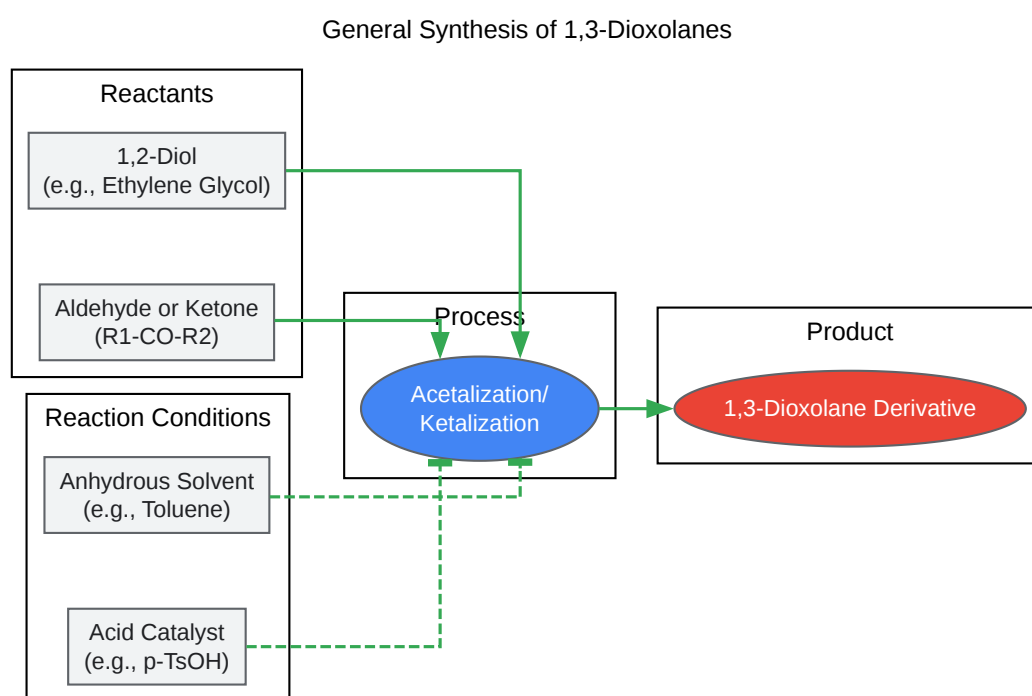
Various derivatives of 1,3-dioxolane have been synthesized and evaluated for their potential as antibacterial and antifungal agents. For instance, studies on certain 1,3-dioxolane derivatives have shown excellent activity against *S. aureus* and good activity against other bacterial strains like *S. epidermidis* and *P. aeruginosa*.^[2] This suggests that the 1,3-dioxolane moiety can be a valuable component in the design of new antimicrobial drugs.

Anticancer and Antiproliferative Mechanisms

The 1,3-dioxolane structure has been incorporated into molecules exhibiting antiproliferative activity. For example, 4-(1,3-Dioxolan-2-yl)quinoline has been identified as a scaffold with potential applications in cancer therapeutic development due to its activity against multiple cellular targets and signaling pathways.^[3]

Synthesis of 1,3-Dioxolane Derivatives: A General Overview

Specific synthesis protocols for **4-(1,3-dioxolan-2-yl)hexan-1-ol** are not documented in the available literature. However, a general and widely used method for the synthesis of 1,3-dioxolanes is the acetalization of an aldehyde or ketone with a 1,2-diol, typically in the presence of an acid catalyst. The logical workflow for such a synthesis is depicted in the following diagram.



[Click to download full resolution via product page](#)

Caption: Generalized workflow for the synthesis of 1,3-dioxolane derivatives.

Conclusion

Currently, there is a significant gap in the scientific literature regarding the specific properties and applications of **4-(1,3-dioxolan-2-yl)hexan-1-ol**. The information available is limited to its

basic chemical identifiers. However, the prevalence of the 1,3-dioxolane scaffold in biologically active molecules suggests that this compound could be of interest for further investigation in drug discovery and development. Researchers are encouraged to explore the synthesis and biological evaluation of this and related compounds to uncover their potential therapeutic value. This document will be updated as new information becomes publicly available.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-[1,3]Dioxolan-2-yl-Hexan-1-ol 95% | CAS: 139133-21-4 | AChemBlock [achemblock.com]
- 2. Synthesis and Biological Activity of New 1,3-Dioxolanes as Potential Antibacterial and Antifungal Compounds - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Buy 4-(1,3-Dioxolan-2-yl)quinoline [smolecule.com]
- To cite this document: BenchChem. [In-depth Technical Guide: 4-(1,3-dioxolan-2-yl)hexan-1-ol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1354994#iupac-name-4-1-3-dioxolan-2-yl-hexan-1-ol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com